Comprehensive Spectroscopic Characterization of 6-(3-Fluorophenyl)piperidin-2-one

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Compound of Interest

Compound Name: *6-(3-Fluorophenyl)piperidin-2-one*

Cat. No.: *B13627205*

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Executive Summary

The piperidin-2-one (δ-valerolactam) scaffold is a privileged pharmacophore in modern drug discovery, frequently serving as a core structural motif in central nervous system (CNS) agents, CGRP receptor antagonists, and factor Xa inhibitors [1]. Specifically, **6-(3-Fluorophenyl)piperidin-2-one** represents a highly versatile, chiral building block. The introduction of the 3-fluorophenyl group at the C6 position not only introduces a stereocenter but also significantly modulates the molecule's lipophilicity, metabolic stability, and conformational dynamics.

For medicinal chemists and analytical scientists, the rigorous structural elucidation of this compound is paramount. This whitepaper provides an in-depth, self-validating technical guide to the spectroscopic analysis of **6-(3-Fluorophenyl)piperidin-2-one**, detailing the causality behind specific Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and High-Resolution Mass Spectrometry (HRMS) phenomena.

Physicochemical & Structural Profiling

Before initiating spectroscopic analysis, it is critical to establish the baseline physicochemical parameters of the analyte. The presence of the highly electronegative fluorine atom on the

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aromatic ring induces strong inductive effects, which manifest distinctly in both NMR chemical shifts and IR vibrational frequencies [2].

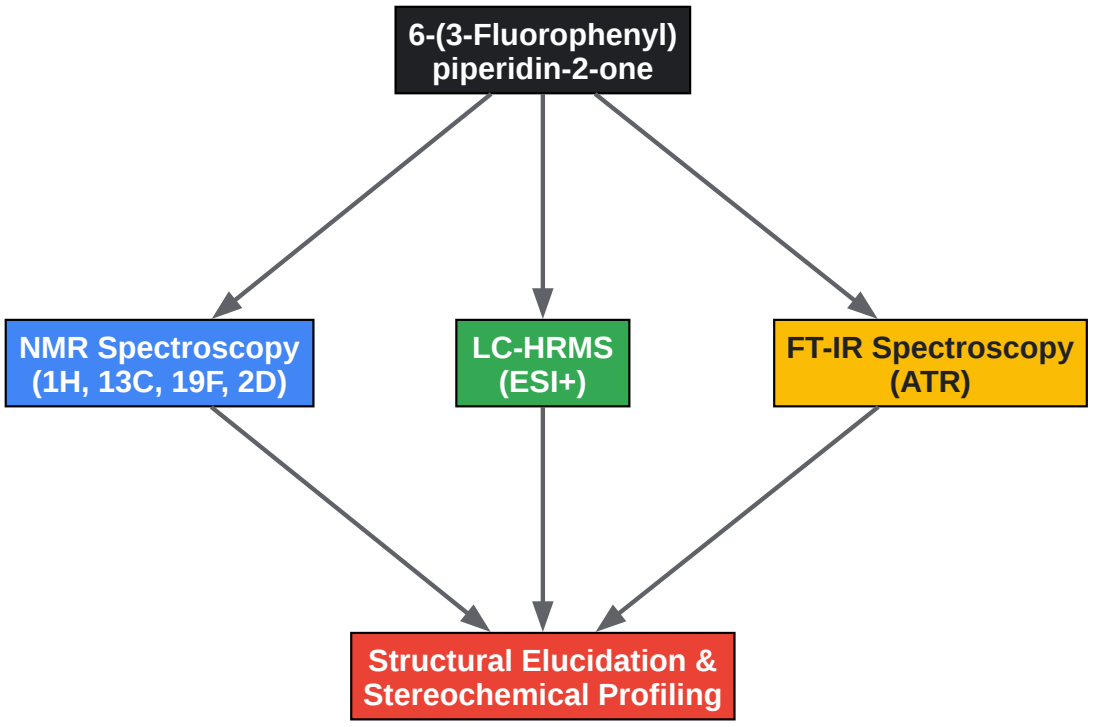
Table 1: Key Physicochemical Properties

Property	Value	Structural Implication
Molecular Formula	$C_{11}H_{12}FNO$	Dictates exact mass and isotopic distribution.
Molecular Weight	193.22 g/mol	Baseline for low-resolution MS.
Monoisotopic Mass	193.0903 Da	Target for LC-HRMS $[M+H]^+$ extraction.
LogP (Predicted)	~1.6	Indicates moderate lipophilicity; guides LC-MS mobile phase selection.
Stereocenters	1 (C6 position)	Requires chiral chromatography for enantiomeric excess (ee) determination.

Analytical Workflow & Logic

To ensure absolute structural confidence, we employ an orthogonal, multimodal spectroscopic approach. No single technique is sufficient to prove the structure of a functionalized heterocycle; instead, the data must interlock to form a self-validating network.

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Fig 1. Multimodal spectroscopic workflow for structural validation of the piperidinone scaffold.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive tool for mapping the atom-to-atom connectivity of **6-(3-Fluorophenyl)piperidin-2-one**. The presence of the ^{19}F nucleus (spin ½, 100% natural abundance) provides a unique diagnostic handle but also complicates the ^{13}C and ^{1}H spectra due to heteronuclear spin-spin coupling.

^{1}H and ^{19}F NMR Causality

The C6 proton is highly diagnostic. It is situated between the lactam nitrogen and the aromatic ring. The combined electron-withdrawing effect of the nitrogen and the anisotropic deshielding of the phenyl ring pushes this proton downfield to approximately 4.5 - 4.8 ppm.

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The ^{19}F NMR spectrum serves as a rapid purity check. Because fluorine is highly sensitive to its electronic environment, any impurities or regioisomers will appear as distinct peaks. The 3-fluorophenyl group typically resonates as a multiplet near -112 ppm (referenced to $CFCl_3$).

^{13}C-NMR and Heteronuclear Coupling (J_CF)

In the ^{13}C spectrum, the aromatic carbons exhibit characteristic splitting due to coupling with the fluorine atom. Understanding these

-coupling constants is non-negotiable for proving the meta-substitution pattern of the fluorine atom.

- $^{1}J_{CF}$ (Direct): ~245 Hz at C3'.
- $^{2}J_{CF}$ (Ortho): ~21-22 Hz at C2' and C4'.
- $^{3}J_{CF}$ (Meta): ~7-8 Hz at C1' and C5'.

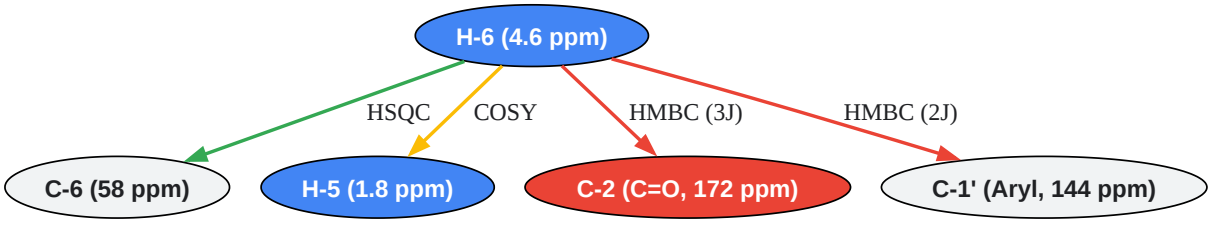
Table 2: Diagnostic NMR Assignments ($CDCl_3$, 400 MHz for ^{1}H, 100 MHz for ^{13}C)

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Position	^{1}H Shift (ppm) & Multiplicity	^{13}C Shift (ppm) & Multiplicity	Mechanistic Rationale
C2 (C=O)	-	172.0 (s)	Highly deshielded lactam carbonyl carbon.
C3 (CH_2)	2.35 - 2.50 (m, 2H)	31.5 (s)	α-protons to the carbonyl; diastereotopic splitting.
C6 (CH)	4.65 (dd, J = 9.5, 4.5 Hz, 1H)	58.2 (s)	Deshielded by adjacent N and aryl group.
N1-H	6.20 (br s, 1H)	-	Broadened by quadrupolar relaxation of ^{14}N.
C3' (Ar-F)	-	163.0 (d, ^{1}J = 245 Hz)	Direct C-F coupling; massive splitting.
C1' (Ar)	-	144.5 (d, ^{3}J = 7 Hz)	Quaternary carbon attached to the piperidinone ring.

2D-NMR Connectivity (COSY & HMBC)

To unambiguously assign the aliphatic protons of the piperidinone ring (C3, C4, C5), 2D-NMR is required. Heteronuclear Multiple Bond Correlation (HMBC) is specifically used to bridge the gap between the aliphatic ring and the aromatic system.



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Fig 2. Key 2D-NMR (COSY, HSQC, HMBC) correlations establishing the C6 connectivity.

Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy provides rapid confirmation of the functional groups. For δ-valerolactam derivatives, the hydrogen-bonded cyclic amide network heavily influences the vibrational frequencies [3].

Table 3: Key FT-IR Vibrational Bands (ATR)

Wavenumber (cm^{-1})	Vibration Type	Intensity	Diagnostic Significance
3200 - 3300	N-H Stretch	Medium, Broad	Confirms the secondary lactam; broadening indicates intermolecular H-bonding.
1650 - 1670	C=O Stretch (Amide I)	Strong, Sharp	Characteristic of a 6-membered lactam (δ-lactam) [4].
1200 - 1250	C-F Stretch	Strong	Confirms the presence of the fluorinated aromatic system.

High-Resolution Mass Spectrometry (HRMS)

LC-HRMS utilizing Electrospray Ionization (ESI) in positive ion mode is the standard for confirming the exact mass.

- Ionization: The lactam nitrogen can be protonated, yielding an abundant $[M+H]^+$ ion at m/z 194.0976.

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- Fragmentation (MS/MS): Collision-Induced Dissociation (CID) of the $[M+H]^+$ ion typically results in the neutral loss of ammonia (-17 Da) resulting in an m/z of 177.07, or the loss of carbon monoxide (-28 Da) resulting in an m/z of 166.10, indicating the cleavage of the lactam ring.

Standardized Experimental Protocols

To ensure reproducibility, the following protocols are designed as self-validating systems.

Protocol A: High-Resolution NMR Acquisition

Objective: Acquire artifact-free 1D and 2D NMR spectra.

- Sample Preparation: Dissolve exactly 15.0 mg of the analyte in 0.6 mL of deuterated chloroform ($CDCl_3$, 99.8% D) containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard.
- Validation Checkpoint 1: Visually inspect the NMR tube. The solution must be completely clear. Particulates will distort the magnetic field homogeneity (shimming). Filter through a glass wool plug if necessary.
- Tuning and Matching: Insert the sample into a 400 MHz (or higher) spectrometer. Manually tune and match the probe for ^1H, ^{13}C, and ^{19}F frequencies to minimize reflected power and maximize the signal-to-noise ratio.
- Acquisition Parameters:
  - ^1H-NMR: 16 scans, relaxation delay (D1) = 2.0 s.
  - ^{13}C-NMR: 1024 scans, D1 = 2.0 s, with ^1H power-gated decoupling.
  - ^{19}F-NMR: 64 scans. Crucial: Set the spectral width (SW) wide enough to capture the -100 to -130 ppm range.
- Processing: Apply a 0.3 Hz exponential line broadening (LB) to ^1H spectra and 1.0 Hz to ^{13}C spectra prior to Fourier transformation. Phase and baseline correct manually.

Protocol B: LC-HRMS Analysis

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Objective: Confirm exact mass and isotopic fidelity.

- Sample Preparation: Prepare a 1 µg/mL solution of the analyte in LC-MS grade Methanol.
- Chromatography: Inject 2 µL onto a C18 UHPLC column (e.g., 2.1 x 50 mm, 1.8 µm).
- Mobile Phase:
  - Solvent A: 0.1% Formic Acid in Water.
  - Solvent B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 5.0 minutes at a flow rate of 0.4 mL/min.
- Validation Checkpoint 2: Run a blank injection (Methanol only) prior to the sample to ensure no carryover of isobaric contaminants exists in the system.
- Mass Spectrometry: Operate the Q-TOF in ESI+ mode. Calibrate the mass axis using a standard tuning mix immediately before the run to ensure mass accuracy within < 3 ppm.

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